

# Troubleshooting inaccurate readings from an RTD-5 sensor.

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: RTD-5

Cat. No.: B1575948

[Get Quote](#)

## Technical Support Center: RTD-5 Sensor

Welcome to the technical support center for the **RTD-5** sensor series. This guide is designed for researchers, scientists, and drug development professionals to troubleshoot and resolve issues with inaccurate readings during their experiments.

## Frequently Asked Questions (FAQs)

**Q1:** What should I do if my **RTD-5** sensor is providing unstable or erratic readings?

**A1:** Erratic readings can stem from several sources. First, perform a visual inspection of the sensor and its wiring for any signs of damage, such as frayed cables, loose connections at the terminals, or corrosion.<sup>[1]</sup> Mechanical stress from vibration or shock can also damage the delicate internal wire, leading to intermittent signals.<sup>[2]</sup> If the sensor is in a liquid medium, ensure there are no air bubbles on the sensor's surface. Also, check for electromagnetic interference (EMI) from nearby equipment like motors or VFD lines; using shielded cables and proper grounding can help mitigate this.<sup>[1][3]</sup>

**Q2:** My temperature readings seem to be consistently too high or too low. What's the cause?

**A2:** A consistent offset in temperature readings often points to issues with lead wire resistance or sensor decalibration.

- Lead Wire Resistance: If you are using a 2-wire configuration, the inherent resistance of the lead wires can add to the sensor's resistance, causing erroneously high temperature readings.[4][5] For high-precision applications, a 3-wire or 4-wire configuration is recommended to compensate for this.[1][4][5]
- Sensor Drift: Over time, the sensor's resistance characteristics can change, a phenomenon known as drift.[6] This necessitates recalibration.
- Self-Heating: The current used to measure the RTD's resistance can cause it to heat up, leading to slightly elevated temperature readings.[7][8] While often negligible, using a lower measurement current (typically 1mA or less) can minimize this effect.[4][7]

Q3: The temperature reading is not changing at all, or it's showing a fixed out-of-range value.

A3: This usually indicates an open or short circuit. A constant maximum or minimum value (e.g., -200°C or 850°C) is a common symptom.[1] An open circuit, potentially from a broken wire inside the sensor or a disconnected lead, will result in an infinite resistance reading. A short circuit, which can be caused by moisture ingress or insulation failure, will lead to a very low and constant resistance reading.[2] Use a multimeter to check the resistance across the RTD terminals to diagnose the issue.

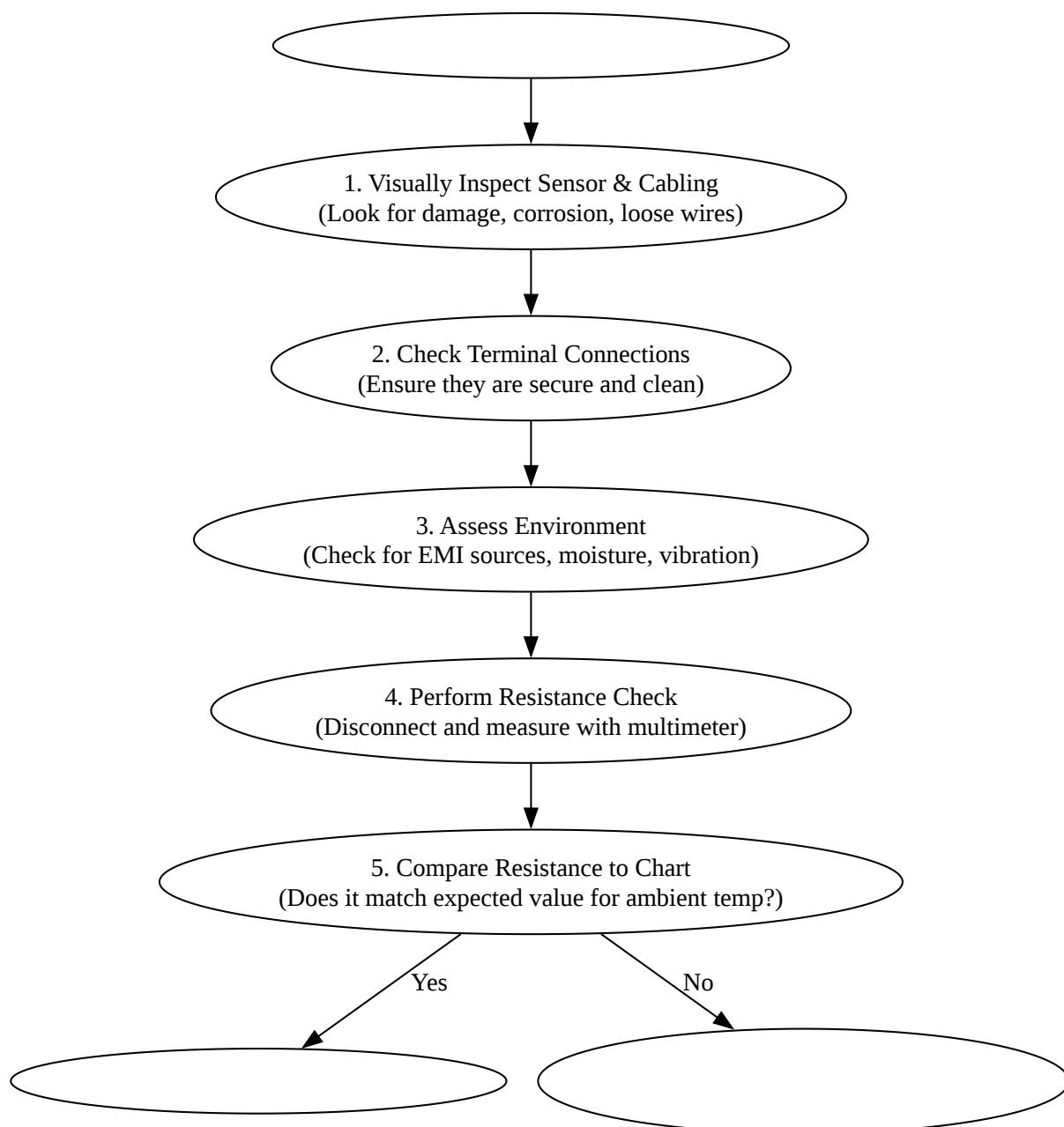
Q4: How often should I calibrate my **RTD-5** sensor?

A4: The recommended calibration interval depends on the application's criticality and the operating environment. For laboratory and research settings requiring high precision, calibration every 6 to 12 months is advisable.[9] In harsh environments with extreme temperatures or high vibration, more frequent calibration (every 3 to 6 months) may be necessary.[9]

## Troubleshooting Guides

### Guide 1: Initial Sensor and Connection Inspection

This guide provides a step-by-step process for a preliminary check of your **RTD-5** sensor setup.

[Click to download full resolution via product page](#)

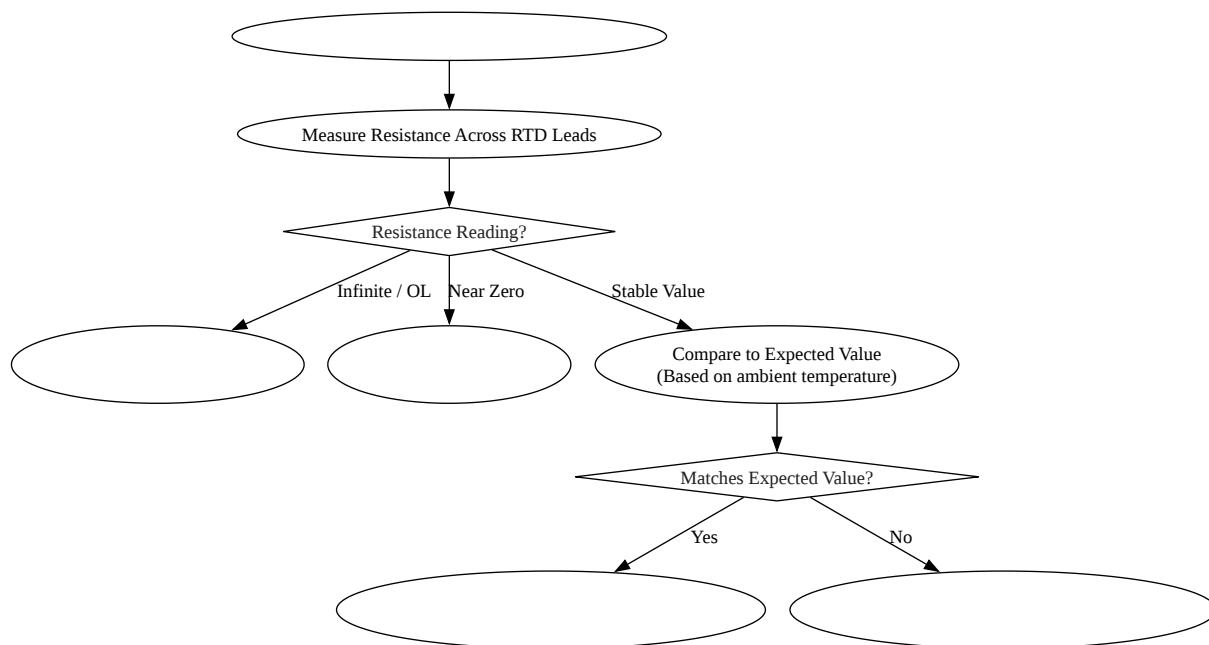
## Guide 2: Diagnosing Inaccurate Readings with a Multimeter

If a visual inspection doesn't resolve the issue, a multimeter can be used to test the sensor's integrity.

Expected Resistance Values for a Pt100 RTD

Temperature (°C)	Resistance (Ohms)
-50	80.31
0	100.00
25	109.73
50	119.40
100	138.51
200	175.86
230	187.24

Note: These values are typical for a Pt100 sensor with  $\alpha = 0.00385$ . Refer to your specific **RTD-5** model's documentation for exact values.



[Click to download full resolution via product page](#)

## Experimental Protocols

### Protocol 1: RTD Sensor Calibration Verification

This protocol details a single-point calibration check against a known temperature standard.

Objective: To verify the accuracy of the **RTD-5** sensor at a specific temperature.

## Materials:

- **RTD-5** sensor to be tested
- Calibrated reference thermometer (e.g., a certified PRT or high-accuracy digital thermometer)
- Stable temperature source (e.g., dry-block calibrator, temperature-controlled water bath)[[9](#)]  
[[10](#)]
- High-precision multimeter or RTD readout device

## Methodology:

- Isolate the Sensor: Disconnect the **RTD-5** sensor from its process controller or data acquisition system.[[10](#)]
- Setup: Place the stable temperature source in a location free from drafts and ambient temperature fluctuations.
- Immersion: Fully immerse the sensing element of both the **RTD-5** and the reference thermometer into the temperature source.[[10](#)] Ensure they are close to each other but not touching to avoid thermal interference.[[11](#)]
- Stabilization: Set the temperature source to the desired calibration point (e.g., 50.0°C). Allow the system to stabilize for at least 15-20 minutes, or until the reference thermometer reading is stable.[[9](#)]
- Measurement:
  - Record the temperature from the calibrated reference thermometer.
  - Connect the **RTD-5** leads to the high-precision multimeter and record the resistance in Ohms.
- Comparison: Convert the measured resistance of the **RTD-5** to a temperature value using its resistance-temperature table.

- Analysis: Compare the temperature reading from the **RTD-5** with the reading from the reference thermometer. The difference is the sensor's error at that temperature point.

Acceptance Criteria: The calculated error should be within the tolerance specified for your **RTD-5** model (e.g., Class A, Class B).

Common RTD Tolerance Classes (IEC 60751)

Class	Tolerance at 0°C	Tolerance Formula (t = temperature in °C)
Class AA	±0.10°C	$\pm(0.1 + 0.0017 *  t )$
Class A	±0.15°C	$\pm(0.15 + 0.002 *  t )$
Class B	±0.30°C	$\pm(0.3 + 0.005 *  t )$

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. m.youtube.com [m.youtube.com]
- 2. Why Did My Temperature Sensor Fail? The 5 Most Common Culprits - Thermo Electric Instrumentation [thermo-electric.nl]
- 3. nbqingyang.com [nbqingyang.com]
- 4. instrumentationtools.com [instrumentationtools.com]
- 5. Common RTD Application Problems and their Remedies ~ Learning Instrumentation And Control Engineering [instrumentationtoolbox.com]
- 6. nbqingyang.com [nbqingyang.com]
- 7. instrumentationtools.com [instrumentationtools.com]
- 8. Disadvantages of resistance temperature sensor - WeiLianFengRan Sensor Technology Co., LTD [en.wlfrsensor.com]

- 9. automationforum.co [automationforum.co]
- 10. instrumentationtools.com [instrumentationtools.com]
- 11. instrumart.com [instrumart.com]
- To cite this document: BenchChem. [Troubleshooting inaccurate readings from an RTD-5 sensor.]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1575948#troubleshooting-inaccurate-readings-from-an-rtd-5-sensor>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)